

Aminopentamide: A Technical Overview of its Chemical Identity and Properties

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Compound of Interest

Compound Name: *Aminopentamide*

Cat. No.: *B10784373*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identity of **aminopentamide**, including its IUPAC name and known synonyms. It also presents its key chemical and physical properties, mechanism of action, and clinical applications.

Chemical Identity

The systematic name for **aminopentamide**, established by the International Union of Pure and Applied Chemistry (IUPAC), is 4-(dimethylamino)-2,2-diphenylpentanamide.^{[1][2]}

Aminopentamide is also known by a variety of other names, including:

- Dimevamide^{[1][2]}
- Centrine^{[2][3]}
- Valeramide-OM^[1]
- **Aminopentamide** Sulfate (active moiety of)^[1]
- **Aminopentamide** Hydrochloride (has salt form)^[1]

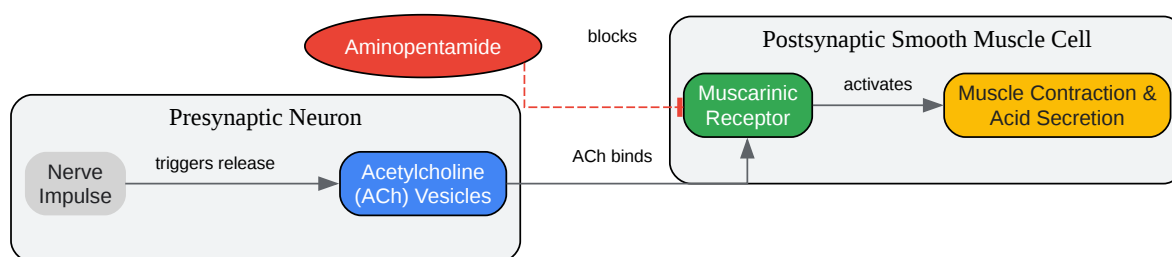
Chemical and Physical Properties

The following table summarizes the key computed and experimental properties of **aminopentamide**.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₄ N ₂ O	PubChem[1][4]
Molecular Weight	296.4 g/mol	PubChem[1]
IUPAC Name	4-(dimethylamino)-2,2-diphenylpentanamide	PubChem[1]
CAS Number	60-46-8	PubChem[1]
Collision Cross Section	168.16 Å ² ([M+H] ⁺)	PubChem[1]

Mechanism of Action

Aminopentamide is a synthetic anticholinergic agent.[2] It functions as a nonselective muscarinic receptor antagonist, primarily targeting the smooth muscle of the gastrointestinal tract.[2] By blocking cholinergic transmission at parasympathetic nerve endings, **aminopentamide** leads to a reduction in gastric motility and a decrease in gastric acid secretion.[2] While its effects are similar to atropine, **aminopentamide** exhibits a stronger and more prolonged suppression of colonic contraction.[2]



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*Mechanism of action of **Aminopentamide**.*

Therapeutic Applications

Aminopentamide is primarily used in veterinary medicine to treat vomiting, diarrhea, and gastrointestinal spasms in cats and dogs.[2][3] The commercially available drug, Centrine, contains **aminopentamide** bisulfate.[2] It is also noted to have applications as a bird and rodent repellent.[2]

Synthesis

The synthesis of **aminopentamide** is similar to that of methadone. The key difference lies in the final step, where 2,2-diphenyl-4-dimethylaminovaleronitrile is partially hydrolyzed to form an amide rather than being converted into a ketone.[2]

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